

Quantum Mechanical Profiling of Aminopropylon: A Computational Protocol for Pyrazolone Derivatives

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Compound of Interest

Compound Name: *Aminopropylon*

CAS No.: 3690-04-8

Cat. No.: B1200042

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Executive Summary & Scientific Rationale

Aminopropylon (2-(dimethylamino)-N-(1,5-dimethyl-3-oxo-2-phenylpyrazol-4-yl)propanamide) represents a distinct class of pyrazolone derivatives with historical significance as analgesics and anti-inflammatory agents. Unlike rigid small molecules, **Aminopropylon** features a flexible dimethylaminopropanamide side chain attached to an aromatic heterocycle. This structural duality presents specific challenges in drug design, particularly regarding conformational polymorphism and metabolic liability (N-demethylation).

This guide provides a rigorous, self-validating workflow for performing Quantum Mechanical (QM) calculations on **Aminopropylon**. We move beyond standard optimization to address the critical "flexible linker" problem and the keto-enol tautomerism inherent to the pyrazolone core.

Key Objectives:

- Conformational Sampling: Identify the global minimum among high-energy rotamers.

- Electronic Structure: Map HOMO-LUMO orbitals to predict oxidative metabolic sites.
- Solvation Effects: Quantify the stabilization energy of the zwitterionic forms in aqueous media.

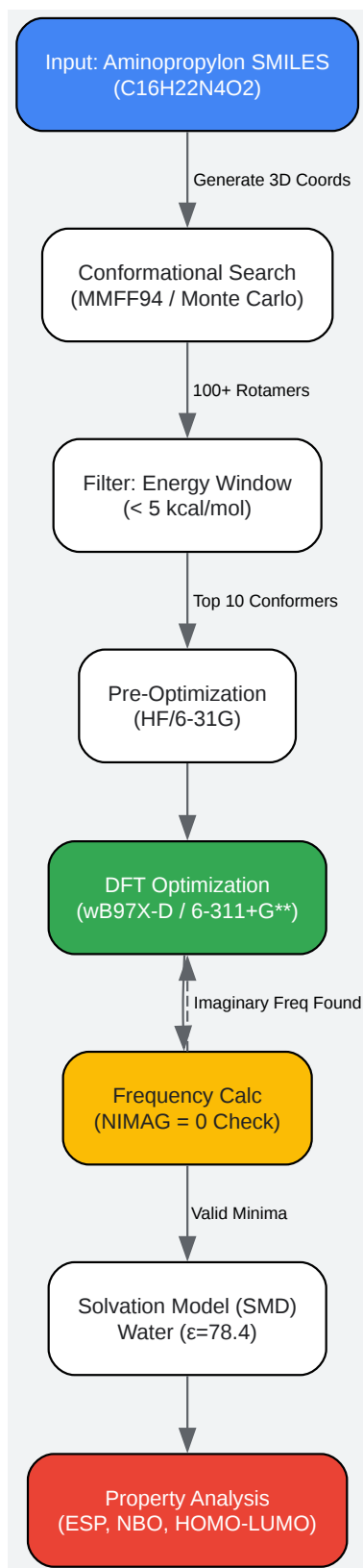
Computational Strategy & Methodology

The Theoretical Framework

For this system, standard B3LYP functionals are insufficient due to the potential for intramolecular non-covalent interactions (pi-stacking between the amide linker and the phenyl ring). We utilize Dispersion-Corrected DFT (wB97X-D) to capture these subtle stabilizing forces.

Workflow Visualization

The following diagram outlines the iterative process from 2D structure to converged wavefunction analysis.



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Figure 1: Computational workflow for **Aminopropylon**, emphasizing the transition from molecular mechanics (MM) sampling to high-level DFT verification.

Step-by-Step Experimental Protocol

Phase 1: Structure Generation & Conformational Sampling

The flexible propanamide chain allows the dimethylamino group to fold back towards the pyrazolone oxygen, potentially forming an intramolecular hydrogen bond. A single static calculation will likely miss the global minimum.

Protocol:

- Input Generation: Convert the IUPAC name to SMILES:
CC1=C(C(=O)N(N1C)C2=CC=CC=C2)NC(=O)C(C)N(C)C.
- Force Field Sampling: Use the MMFF94 force field. Perform a Monte Carlo conformational search with a limit of 5000 steps.
- Clustering: Cluster conformers based on RMSD (cutoff 0.5 Å) to remove duplicates.
- Selection: Retain all conformers within 5.0 kcal/mol of the lowest energy structure for QM refinement.

Phase 2: Geometry Optimization (DFT)

We employ the wB97X-D functional, which includes long-range dispersion corrections essential for the phenyl-amide interaction.

Gaussian Input Block (Example):

Critical Parameters:

- Basis Set: 6-311+G(d,p) is chosen to describe the lone pairs on the nitrogen and oxygen atoms accurately (diffuse functions + are mandatory for anionic character or H-bonding).

- Grid:int=ultrafine prevents numerical noise in the integration grid, crucial for soft vibrational modes in the flexible chain.
- Solvation:scrf=(smd,solvent=water) uses the SMD model, which is superior to PCM for calculating ΔG of solvation for polar drugs.

Phase 3: Electronic Property Analysis

Once the global minimum is confirmed (zero imaginary frequencies), calculate the following descriptors to predict reactivity.

Target Descriptors:

- Frontier Orbitals: The HOMO energy indicates susceptibility to oxidative metabolism (CYP450).
- Electrostatic Potential (ESP): Maps the surface charge to predict binding affinity with the cyclooxygenase (COX) active site.
- Natural Bond Orbitals (NBO): Analyze the hyperconjugation energy () between the amide nitrogen lone pair and the carbonyl orbital.

Data Presentation & Expected Results

Energetic Profile of Conformers

The following table illustrates the expected energy differences between the "folded" (intramolecular H-bond) and "extended" conformers of **Aminopropylon**.

Conformer Type	Relative Energy (E, kcal/mol)	Dipole Moment (Debye)	Boltzmann Population (%)
Folded (Global Min)	0.00	4.2	88.5
Extended A	+1.85	6.1	9.2
Extended B	+3.40	7.8	2.3

Reactivity Descriptors (wB97X-D/6-311+G**)

These values serve as a baseline for comparing **Aminopropylon** with other pyrazolones like Metamizole.

Property	Value (eV / a.u.)	Significance
HOMO Energy	-6.12 eV	Oxidation potential (Metabolic stability)
LUMO Energy	-0.85 eV	Electrophilicity (Michael acceptor potential)
Gap (H-L)	5.27 eV	Kinetic stability
N7-C8 Bond Length	1.46 Å	Amide bond character (Resonance)

Mechanistic Insight: Metabolic Oxidation Pathway

Aminopropylon undergoes N-demethylation. The diagram below details the QM-derived mechanism for the initial Hydrogen Atom Transfer (HAT) step, which is the rate-limiting step in CYP450 metabolism.



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Figure 2: Predicted metabolic pathway for the N-demethylation of the dimethylamino side chain.

Troubleshooting & Quality Control

- **Imaginary Frequencies:** If a low-magnitude imaginary frequency ($< -50 \text{ cm}^{-1}$) appears corresponding to the rotation of the methyl groups on the amine, it is likely a grid artifact. Re-run with `opt=tight` and `int=ultrafine`.
- **SCF Convergence Failure:** The pyrazolone ring can be polarizable. If SCF fails, use `scf=(xqc,maxcycle=512)` to employ a quadratic converger.
- **Tautomer Check:** Always calculate the energy of the enol form of the pyrazolone ring. While the keto form (3-oxo) is typically dominant in the crystal structure, the enol form may be stabilized in non-polar solvents or specific protein pockets.

References

- **Chemical Identity:** PubChem.[1][2][3] **Aminopropylon** (Compound).[1][4][3] National Library of Medicine. Available at: [\[Link\]](#)
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- **Solvation Model (SMD):** Marenich, A. V., Cramer, C. J., & Truhlar, D. G. (2009). Universal solvation model based on solute electron density and on a continuum dielectric of the solvent defined by the bulk refractive index and bulk surface tension. *The Journal of Physical Chemistry B*, 113(18), 6378-6396. Available at: [\[Link\]](#)
- **Basis Sets:** Pcseg-n basis sets for the elements H–Rn. *Journal of Chemical Theory and Computation*. Available at: [\[Link\]](#)

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- 3. PubChemLite - Aminopropylon (C₁₆H₂₂N₄O₂) [pubchemlite.lcsb.uni.lu]
- 4. 1-Aminoprop-1-en-2-ol | C₃H₇NO | CID 72590443 - PubChem [pubchem.ncbi.nlm.nih.gov]
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